

Application Notes and Protocols for Cell-Based Assays of AMX0035

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AMX12006

Cat. No.: B10856058

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

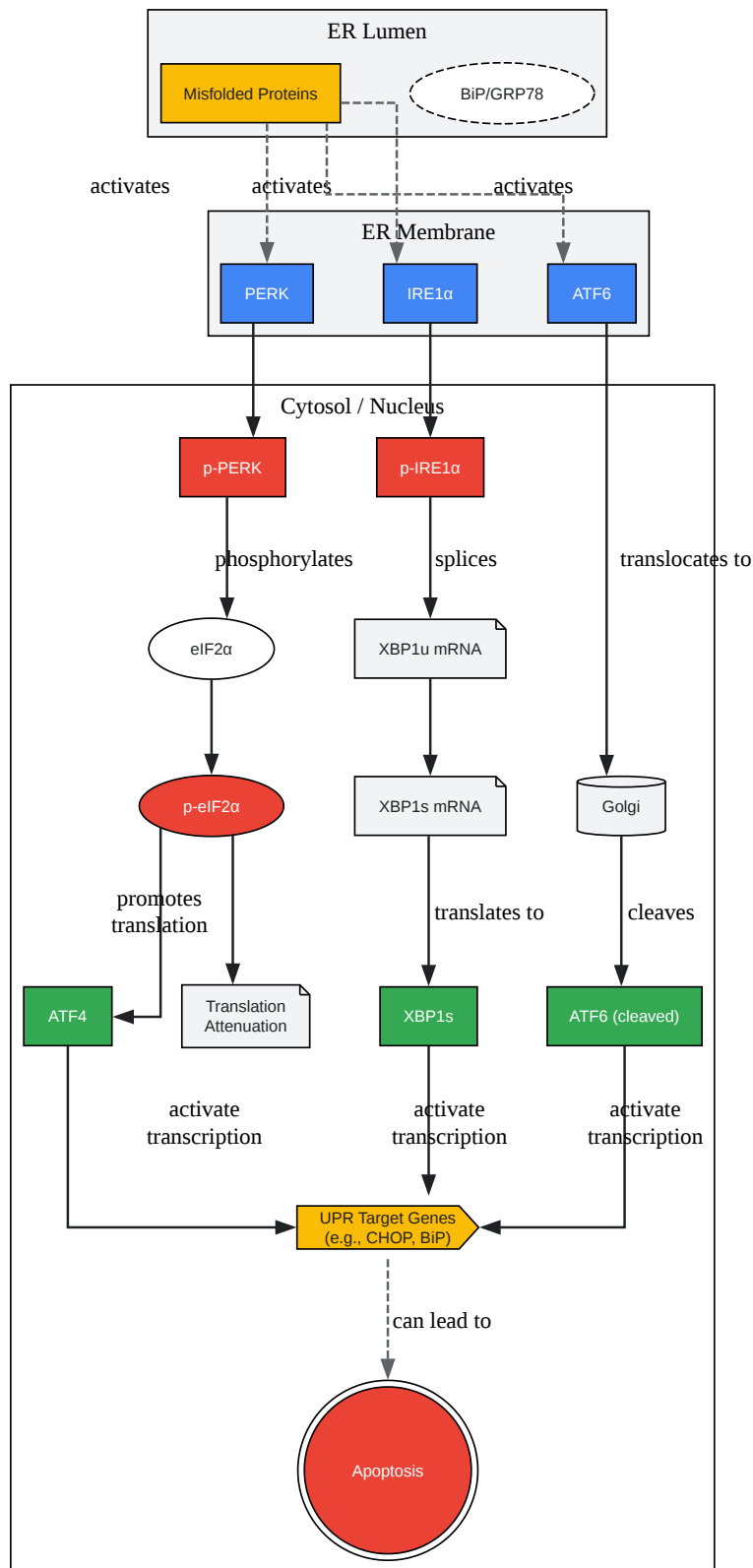
AMX0035 is an investigational combination therapy consisting of sodium phenylbutyrate (PB) and taurursodiol (TURSO), also known as tauroursodeoxycholic acid (TUDCA). The therapeutic rationale for this combination is based on a multi-faceted approach to mitigate neuronal cell death by simultaneously targeting two critical cellular stress pathways implicated in neurodegeneration: Endoplasmic Reticulum (ER) stress and mitochondrial dysfunction.[1][2] PB is a small molecule chaperone known to alleviate ER stress, while TURSO has been shown to enhance mitochondrial function and reduce apoptosis.[3][4][5]

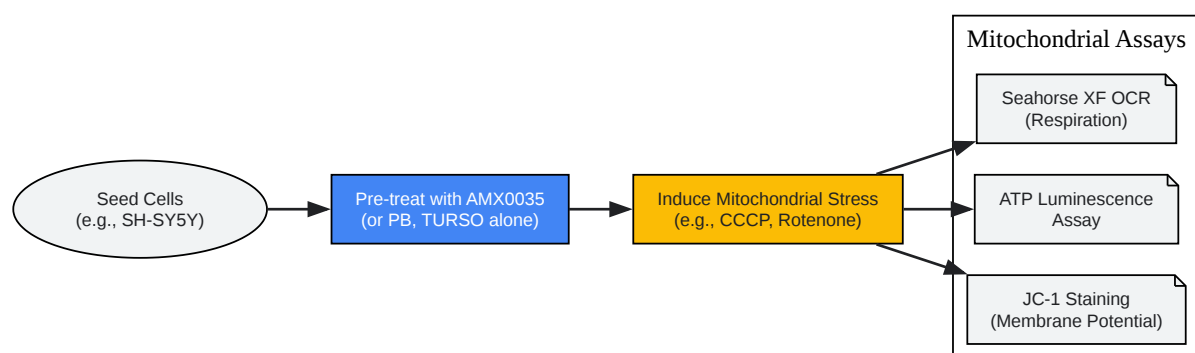
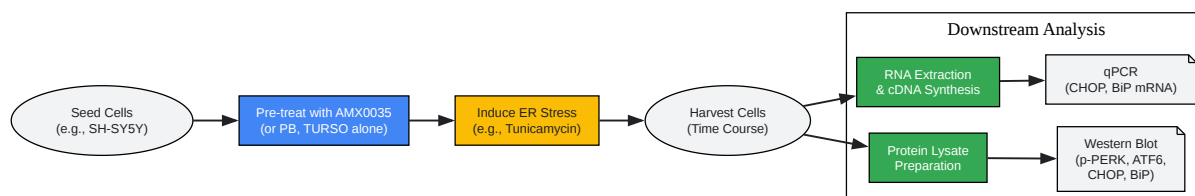
These application notes provide detailed protocols for a suite of cell-based assays designed to investigate and quantify the pharmacological effects of AMX0035 on these two key pathways. The protocols are intended to guide researchers in establishing robust in vitro systems to assess the mechanism of action of AMX0035 and similar compounds.

Application Note 1: Assessing the Effect of AMX0035 on Endoplasmic Reticulum (ER) Stress

The accumulation of misfolded proteins in the ER lumen triggers a state of cellular stress known as ER stress, which in turn activates the Unfolded Protein Response (UPR).[6] The UPR is a complex signaling network that aims to restore homeostasis but can trigger apoptosis if the stress is prolonged or severe. The UPR is mediated by three main ER-transmembrane sensors: PERK, IRE1, and ATF6.[7] The following assays are designed to measure the activation of the UPR pathway as an indicator of ER stress and to evaluate the cytoprotective effects of AMX0035.

Signaling Pathway: The Unfolded Protein Response (UPR)





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. alzdiscovery.org [alzdiscovery.org]
- 2. Amylyx Pharmaceuticals Announces Formal Intention to Remove RELYVRIO®/ALBRIOZA™ from the Market; Provides Updates on Access to Therapy, Pipeline, Corporate Restructuring, and Strategy | Amylyx [amylyx.com]

- [3. mndassociation.org \[mndassociation.org\]](https://www.mndassociation.org)
- [4. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [5. Impact of tauroursodeoxycholic acid and 4-phenylbutyric acid on mitochondrial functions and morphology of SH-SY5Y cells. | Read by QxMD \[read.qxmd.com\]](#)
- [6. Measuring ER stress and the unfolded protein response using mammalian tissue culture system - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. Unfolded Protein Response \(UPR\) and Endoplasmic Reticulum \(ER\) Stress FAQs \[novusbio.com\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for Cell-Based Assays of AMX0035]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10856058/docs#application-notes-and-protocols-for-cell-based-assays-of-amx0035\]](https://www.benchchem.com/product/b10856058/docs#application-notes-and-protocols-for-cell-based-assays-of-amx0035)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check